

UK-2A: A Comparative Analysis Against Commercial Fungicides

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Compound of Interest

Compound Name: UK-2A

Cat. No.: B15558974

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This guide provides a comprehensive comparison of the antifungal agent **UK-2A** with other commercial fungicides, supported by experimental data. **UK-2A** is a natural product derived from *Streptomyces* sp. and is the active metabolite of the commercial fungicide fenpicoxamid. Upon application, fenpicoxamid is converted to **UK-2A** within the plant and by the target fungus.

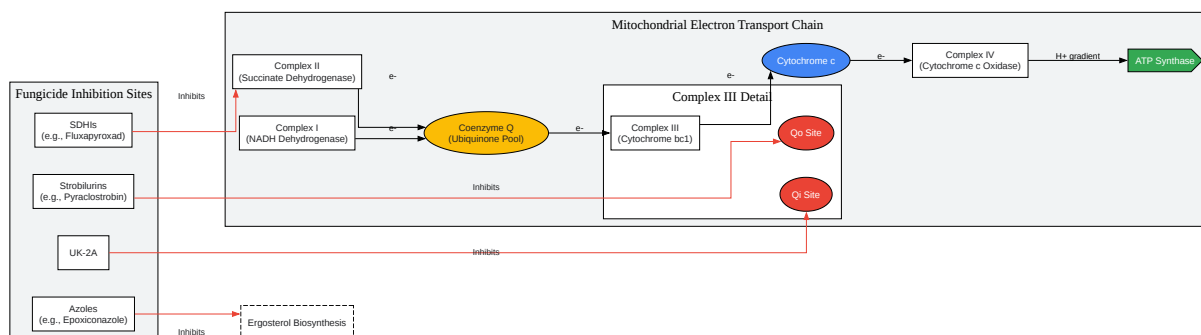
Mechanism of Action: A Unique Target in Fungal Respiration

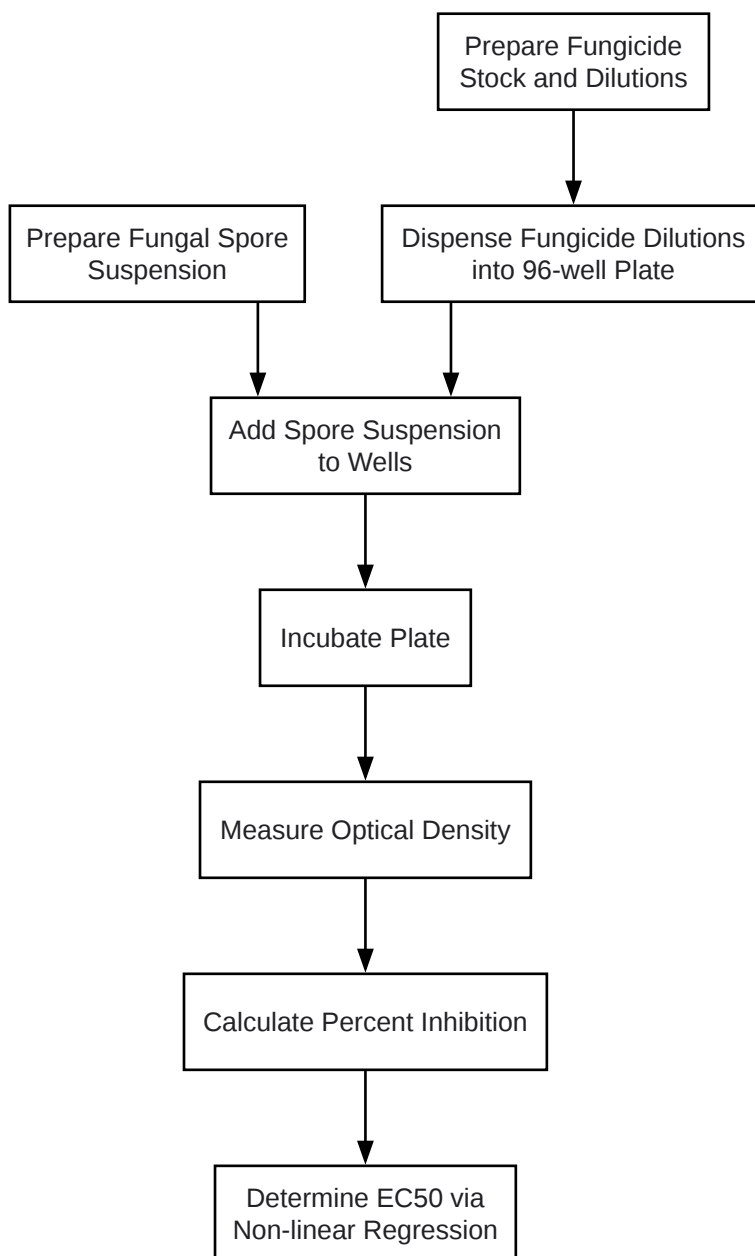
UK-2A exhibits a distinct mode of action by inhibiting the fungal mitochondrial electron transport chain at the Q_i site of the cytochrome bc₁ complex (Complex III). This complex plays a crucial role in cellular respiration and ATP synthesis. By binding to the Q_i site, **UK-2A** disrupts the electron flow, leading to a collapse of the mitochondrial membrane potential and subsequent fungal cell death.^{[1][2]}

This mechanism is notably different from that of strobilurin fungicides (e.g., pyraclostrobin), which bind to the Q_o site of the same complex. This difference in binding sites means that **UK-**

2A is effective against fungal strains that have developed resistance to strobilurin fungicides, as there is no cross-resistance between the two classes.^[2]

Below is a diagram illustrating the mitochondrial electron transport chain and the sites of action for various fungicide classes.





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References

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- [2. Characterization of the mechanism of action of the fungicide fenpicoxamid and its metabolite UK-2A - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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